

# Application Notes: Developing a Mefentrifluconazole-Based Fungicide Formulation

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## Compound of Interest

Compound Name: Mefentrifluconazole

Cat. No.: B3027861

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These notes provide a comprehensive guide to the development of fungicide formulations based on **Mefentrifluconazole**. This document outlines the active ingredient's key properties, its mechanism of action, and detailed protocols for formulation, stability testing, and efficacy evaluation.

## Introduction to Mefentrifluconazole

**Mefentrifluconazole** is a broad-spectrum, next-generation triazole fungicide developed for the control of a wide variety of fungal diseases in numerous crops.<sup>[1][2]</sup> As a member of the Fungicide Resistance Action Committee (FRAC) Code 3, it is classified as a demethylation inhibitor (DMI).<sup>[3][4]</sup> Its mode of action involves the inhibition of sterol biosynthesis, a critical process for maintaining the integrity of fungal cell membranes.<sup>[1][2][3][5]</sup> **Mefentrifluconazole** provides both preventative and curative activity against pathogens such as those causing powdery mildew, rusts, and leaf spots.<sup>[1][2][5]</sup> It is the first isopropanol triazole to be marketed and is noted for its high efficacy even at low application rates.<sup>[1][5]</sup>

## Physicochemical Properties

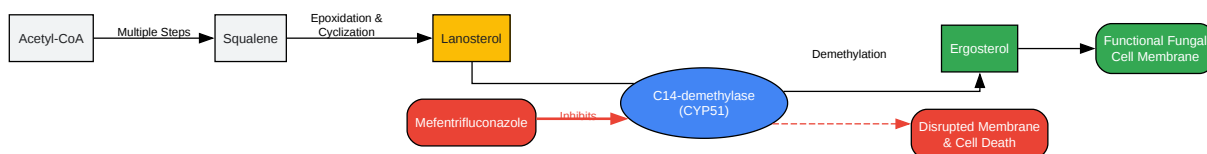
Understanding the physicochemical properties of **Mefentrifluconazole** is fundamental to designing a stable and effective formulation. Due to its low aqueous solubility, formulation

strategies are critical for ensuring its bioavailability.[6]

Property	Value	Reference
IUPAC Name	2-[4-(4-chlorophenoxy)-2-(trifluoromethyl)phenyl]-1-(1H-1,2,4-triazol-1-yl)propan-2-ol	[7]
CAS Number	1417782-03-6	[3]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> ClF <sub>3</sub> N <sub>3</sub> O <sub>2</sub>	[7]
Molecular Weight	397.8 g/mol	[7][8]
Melting Point	125 °C	[8]
Water Solubility	0.81 mg/L (at pH 7)	[3][8]
Appearance	White to beige powder	-
Vapor Pressure	2.4 x 10 <sup>-8</sup> Torr (at 25°C)	[3]

## Mode of Action: Ergosterol Biosynthesis Inhibition

**Mefentrifluconazole**'s fungicidal activity stems from its ability to disrupt the biosynthesis of ergosterol, an essential component of the fungal cell membrane. It specifically inhibits the C14-demethylase enzyme, which is a key step in the conversion of lanosterol to ergosterol.[1] This disruption leads to the accumulation of toxic sterol precursors and a deficiency of ergosterol, ultimately compromising the structural integrity and function of the fungal cell membrane, leading to cell death.[1][5]



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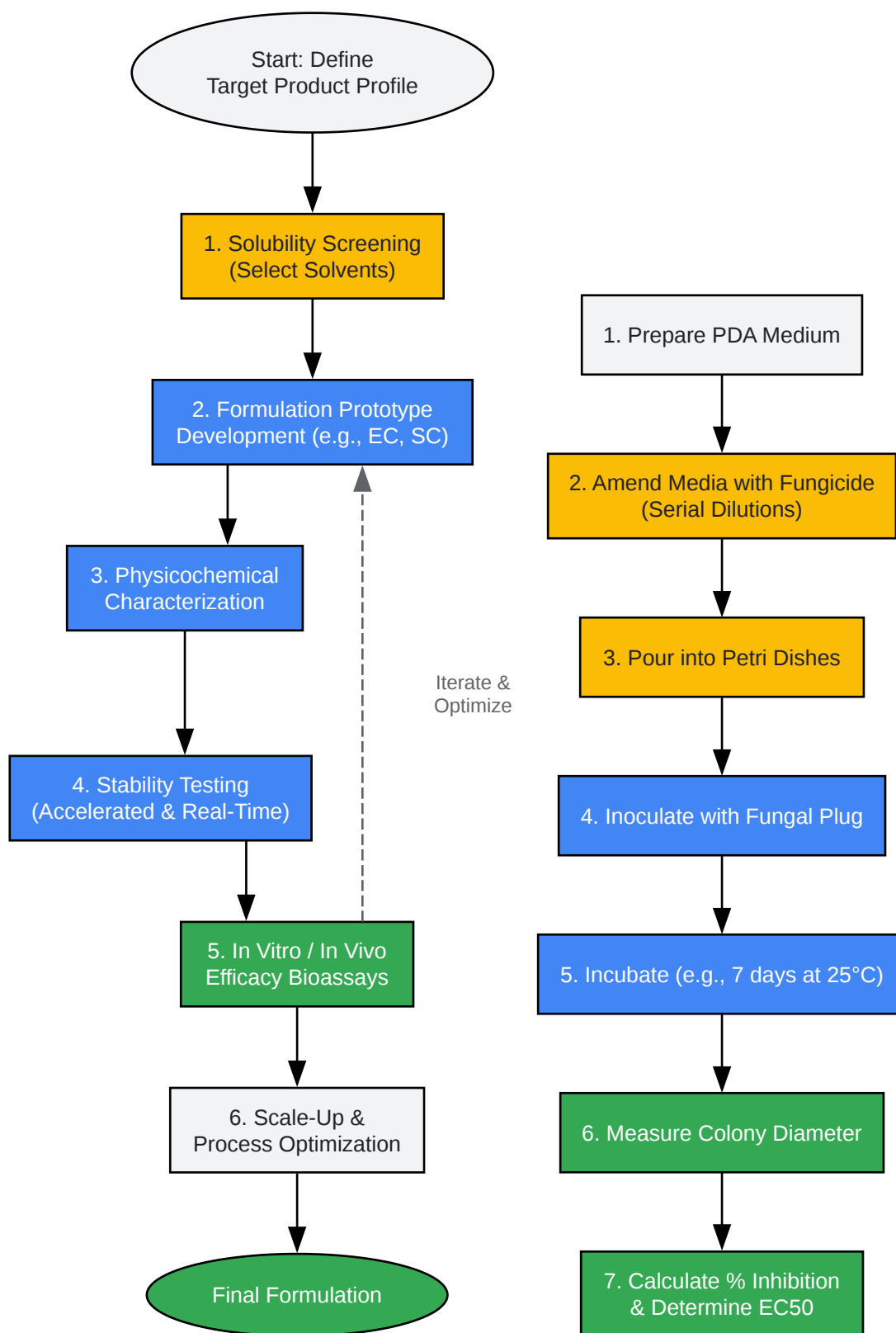
**Mefentrifluconazole** inhibits the C14-demethylase enzyme in the ergosterol pathway.

## Formulation Considerations

The goal of formulation is to create a product that is safe, stable, and easy to apply, while maximizing the biological efficacy of the active ingredient (AI).<sup>[9]</sup> Given **Mefentrifluconazole**'s low water solubility, it is commonly formulated as an Emulsifiable Concentrate (EC) or a Suspension Concentrate (SC).<sup>[2][3]</sup>

- Emulsifiable Concentrates (EC): The AI is dissolved in a water-immiscible organic solvent along with emulsifying agents. When diluted with water, a spontaneous oil-in-water emulsion is formed.<sup>[10]</sup>
- Suspension Concentrates (SC): The solid AI is finely milled and suspended in water with the help of dispersing and wetting agents.<sup>[2][10]</sup>

The choice of formulation depends on factors like target crop, application equipment, and desired shelf life. Key components in a formulation include solvents, surfactants (emulsifiers, wetting agents, dispersants), and stabilizers.<sup>[9][11]</sup>



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## References

- 1. chemicalwarehouse.com [chemicalwarehouse.com]
- 2. m.youtube.com [m.youtube.com]
- 3. mda.state.mn.us [mda.state.mn.us]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 6. Mefentrifluconazole (Ref: BAS 750F) [sitem.herts.ac.uk]
- 7. Mefentrifluconazole | C<sub>18</sub>H<sub>15</sub>ClF<sub>3</sub>N<sub>3</sub>O<sub>2</sub> | CID 71230671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. cabidigitallibrary.org [cabidigitallibrary.org]
- 10. scribd.com [scribd.com]
- 11. arec.vaes.vt.edu [arec.vaes.vt.edu]
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